

# electron configuration and atomic spectra of Erbium-168

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## Compound of Interest

Compound Name: **Erbium-168**

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An In-depth Technical Guide on the Electron Configuration and Atomic Spectra of **Erbium-168**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the electron configuration and atomic spectra of the stable isotope **Erbium-168**. It includes detailed data, experimental protocols, and visualizations to support advanced research and development activities.

## Introduction to Erbium-168

Erbium (Er) is a chemical element with atomic number 68, classified as a lanthanide or rare-earth element.<sup>[1][2]</sup> In its natural form, it exists as a mixture of six stable isotopes:  $^{162}\text{Er}$ ,  $^{164}\text{Er}$ ,  $^{166}\text{Er}$ ,  $^{167}\text{Er}$ ,  $^{168}\text{Er}$ , and  $^{170}\text{Er}$ .<sup>[2][3]</sup> **Erbium-168** ( $^{168}\text{Er}$ ) is a stable isotope with a natural abundance of approximately 26.978%.<sup>[4]</sup> Like other rare-earth elements, erbium exhibits a complex atomic structure that gives rise to characteristic and sharp absorption spectra in visible, ultraviolet, and near-infrared light.<sup>[5][6]</sup> This property is central to its various applications, including in fiber optic amplifiers, lasers, and as a colorant for glass and glazes.<sup>[1][5]</sup>

## Electron Configuration of Erbium

The distribution of electrons in an atom's orbitals, known as its electron configuration, is determined by its atomic number. For Erbium (atomic number 68), the electron configuration is the same for all its isotopes, including **Erbium-168**, as they all possess 68 electrons.<sup>[4]</sup>

The ground state electron configuration for Erbium is  $[\text{Xe}] 4\text{f}^{12} 6\text{s}^2$ .<sup>[6][7][8]</sup> This indicates that the inner electron shells are equivalent to that of the noble gas Xenon, with the valence electrons occupying the 4f and 6s orbitals. The filling of the 4f orbital places Erbium in the f-block of the periodic table, specifically within the lanthanide series.

Property	Value
Element	Erbium (Er)
Atomic Number (Z)	68 <sup>[9]</sup>
Full Electron Configuration	$1\text{s}^2 2\text{s}^2 2\text{p}^6 3\text{s}^2 3\text{p}^6 3\text{d}^{10} 4\text{s}^2 4\text{p}^6 4\text{d}^{10} 5\text{s}^2 5\text{p}^6 4\text{f}^{12} 6\text{s}^2$ <sup>[10][11]</sup>
Abbreviated Configuration	$[\text{Xe}] 4\text{f}^{12} 6\text{s}^2$ <sup>[7][8]</sup>
Valence Electrons	$4\text{f}^{12} 6\text{s}^2$ <sup>[11]</sup>
Shell Structure	2, 8, 18, 30, 8, 2 <sup>[11][12]</sup>

## Atomic Spectra of Erbium-168

The atomic spectrum of an element is uniquely determined by the transitions of electrons between its atomic energy levels. The complexity of Erbium's electron configuration results in a very rich and complex optical spectrum.<sup>[13]</sup> The energy levels and spectral lines are isotope-dependent due to differences in nuclear mass and volume, a phenomenon known as isotope shift.<sup>[13]</sup> The data presented here are specific to the isotope **Erbium-168**.

## Energy Levels of Neutral Erbium-168

The ground state configuration of neutral Erbium (Er I) is  $4\text{f}^{12}6\text{s}^2$ , which gives rise to the ground term  $^3\text{H}_6$ .<sup>[13]</sup> Spectroscopic studies have identified numerous energy levels for  $^{168}\text{Er}$ . The table below summarizes some of the lowest-lying observed energy levels for the  $4\text{f}^{12}6\text{s}^2$  configuration.

Term	J	Observed Energy (cm <sup>-1</sup> )	Observed g-factor
<sup>3</sup> H	6	0.00	1.172
<sup>3</sup> H	5	6020.65	1.077
<sup>3</sup> H	4	9462.63	0.864
<sup>3</sup> F	4	5035.12	1.242
<sup>3</sup> F	3	9989.51	1.084
<sup>3</sup> F	2	11475.24	0.741
<sup>1</sup> G	4	19362.11	-

Data sourced from "Atomic Energy Levels of Neutral Erbium".[\[13\]](#) The observed energies are considered accurate to approximately 0.02 cm<sup>-1</sup>.[\[13\]](#)

## Experimental Protocols

The determination of atomic energy levels and spectra requires sophisticated experimental techniques. The following sections detail the methodologies used in the spectroscopic analysis of Erbium.

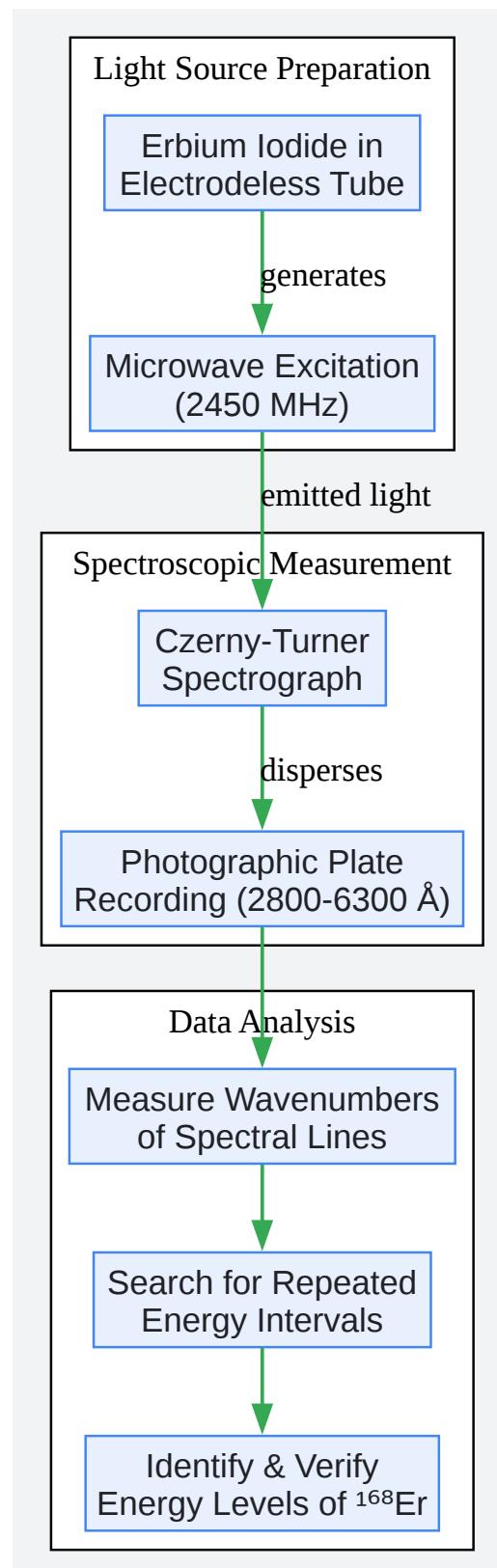
### Determination of Atomic Energy Levels

The classical method for analyzing complex atomic spectra, as applied to **Erbium-168**, involves high-resolution spectroscopy and a systematic search for repeated energy intervals. [\[13\]](#)

#### Experimental Setup and Procedure:

- Light Source: An electrodeless discharge tube containing Erbium iodide is used as the light source. The tube is excited by a microwave generator (e.g., a 2450 MHz "A" antenna). This source produces sharp spectral lines, with the primary broadening mechanism being the Doppler effect.[\[13\]](#)

- Spectrograph: The emitted light is analyzed using a high-resolution spectrograph. A Czerny-Turner type spectrograph with a 10-foot focal length and a plane grating (e.g., 300 grooves/mm) is a suitable instrument.[13]
- Data Acquisition: The spectrum is photographed over a specific range (e.g., 2800–6300 Å). To identify transitions originating from the lowest energy levels, the phenomenon of self-reversal is utilized. By operating the lamp at high temperatures, lines corresponding to transitions to the ground state and low-lying metastable levels are re-absorbed by cooler atoms in the outer regions of the lamp, causing them to appear as reversed lines (dark lines within a bright continuum).[13]
- Data Analysis: The wavenumbers of the observed spectral lines are measured with high precision. A computational search is then performed on this list of wavenumbers to find repeated energy differences. These constant differences correspond to the energy separations between atomic levels.[13] This iterative process allows for the gradual identification and verification of the atom's energy level structure.



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**Caption:** Experimental workflow for determining atomic energy levels. (Within 100 characters)

## Quantitative Analysis via Atomic Absorption Spectrometry

While the above method is for elucidating atomic structure, other spectroscopic techniques are used for quantitative analysis. High-resolution continuum source electrothermal atomic absorption spectrometry (HR-CS-AAS) is a modern method for determining the concentration of elements like Erbium in various samples.[14]

Methodology:

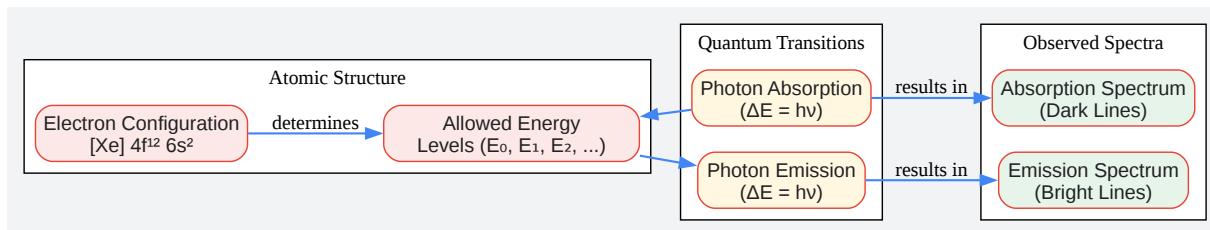
- Sample Preparation: The sample (e.g., rock or sediment) is appropriately prepared and introduced into a graphite furnace.
- Chemical Modifier: A chemical modifier, such as Lanthanum, is used to prevent the formation of refractory carbides and improve the analytical signal.[14]
- Thermal Program: The graphite furnace is subjected to a precise heating program involving drying, pyrolysis, and atomization steps. For Erbium, optimized temperatures might be a pyrolysis temperature of 1600°C and an atomization temperature of 2500°C.[14]
- Detection: A high-resolution spectrometer measures the absorption of light from a continuum source by the atomized Erbium atoms at a specific wavelength. The amount of absorption is proportional to the concentration of Erbium in the sample.[14]

## Relationship Between Configuration and Spectra

The electron configuration of an atom dictates its possible energy states. An atomic spectrum arises from electrons transitioning between these allowed energy levels.

- Absorption Spectrum: When an electron absorbs a photon of a specific energy, it "jumps" to a higher energy level. This results in a dark line in the spectrum at the corresponding wavelength.
- Emission Spectrum: When an electron in an excited state "falls" to a lower energy level, it emits a photon of a specific energy, creating a bright line in the spectrum.

The vast number of possible excited states for the 12 electrons in Erbium's 4f orbital, coupled with other valence electron excitations, leads to its characteristically complex spectrum.



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**Caption:** Relationship between electron configuration and atomic spectra. (Within 100 characters)

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